

Proper Disposal of 4-Penten-1-yl Acetate: A Step-by-Step Guide

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Compound of Interest

Compound Name: 4-Penten-1-yl acetate

Cat. No.: B073742

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **4-Penten-1-yl acetate**, ensuring compliance with safety regulations and minimizing environmental impact.

Immediate Safety and Hazard Information

4-Penten-1-yl acetate is a flammable liquid and vapor that is harmful if swallowed and causes serious eye irritation.[1][2] It is also harmful to aquatic life.[3] Adherence to proper personal protective equipment (PPE) and handling procedures is paramount.

Personal Protective Equipment (PPE) Requirements:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[4]
- Skin Protection: Use flame-retardant antistatic protective clothing and chemically resistant gloves.[3]
- Respiratory Protection: Ensure adequate ventilation. If ventilation is insufficient, use a NIOSH-approved respirator.

Step-by-Step Disposal Procedure

The primary method for the disposal of **4-Penten-1-yl acetate** is through an approved hazardous waste disposal plant.[3][5][6] It is crucial to adhere to all national and local

regulations governing chemical waste.

- Waste Collection:

- Collect waste **4-Penten-1-yl acetate** in its original container or a designated, properly labeled, and sealed container.
- Do not mix with other waste streams.[\[3\]](#)
- Ensure the container is tightly closed and stored in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

- Labeling:

- Clearly label the waste container with "Hazardous Waste" and the chemical name: "**4-Penten-1-yl acetate**".

- Include appropriate hazard pictograms (flammable liquid, irritant).

- Storage:

- Store the waste container in a designated hazardous waste accumulation area.

- This area should be secure and accessible only to authorized personnel.

- Arrange for Disposal:

- Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.

- Provide the disposal company with the Safety Data Sheet (SDS) for **4-Penten-1-yl acetate**.

- Handling Spills:

- In case of a spill, immediately evacuate the area and remove all sources of ignition.[\[3\]](#)[\[5\]](#)

- Ventilate the area.

- Contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).[\[3\]](#) Do not use combustible materials.
- Collect the absorbed material into a sealed container for disposal as hazardous waste.

Quantitative Data for 4-Penten-1-yl Acetate

For quick reference, the following table summarizes key quantitative data for **4-Penten-1-yl acetate**.

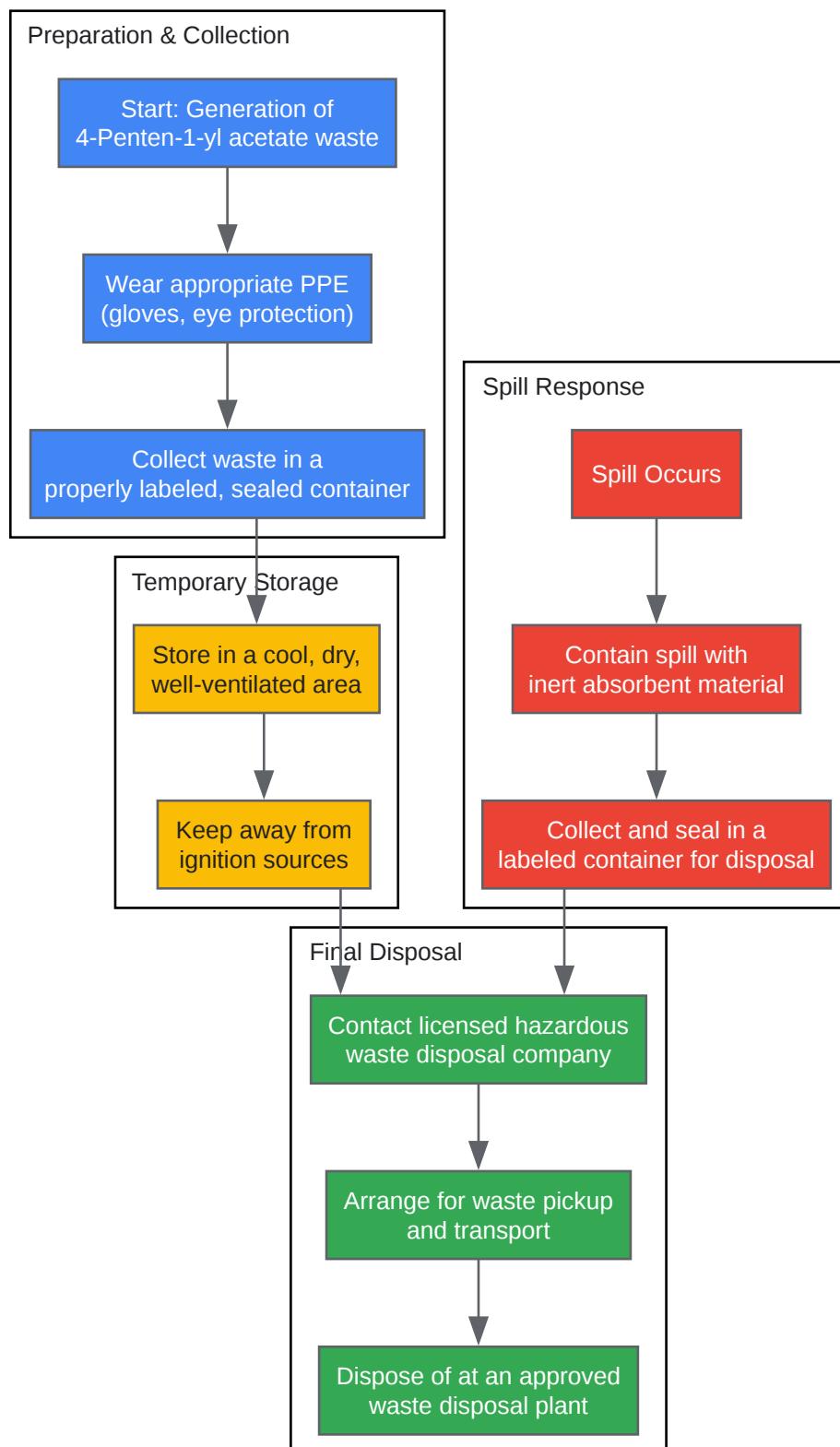
Property	Value	Source
Molecular Formula	C7H12O2	[1]
Molecular Weight	128.17 g/mol	[1]
Boiling Point	142 - 149 °C	[3]
Melting Point	-100 °C	[3]
Density	0.876 g/cm³ at 25 °C	[3]
Flash Point	45.00 °C (113.00 °F)	[4]

Experimental Protocols

The disposal procedures outlined are based on standard hazardous waste management protocols and information derived from Safety Data Sheets. Specific experimental protocols that generate **4-Penten-1-yl acetate** as a waste product should incorporate this disposal plan into their methodology section to ensure safety and compliance from the outset.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **4-Penten-1-yl acetate**.

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 4-Penten-1-yl acetate.**

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